

# Safe Disposal of Tris(perfluorophenyl)borane: A Procedural Guide

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## Compound of Interest

Compound Name: Tris(perfluorophenyl)borane

Cat. No.: B072294

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This guide provides essential safety and logistical information for the proper disposal of **Tris(perfluorophenyl)borane**, a compound recognized for its hazardous properties and toxicity to aquatic life.<sup>[1][2]</sup> Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Substance Identification and Hazards

**Tris(perfluorophenyl)borane** is a white to off-white powder that is hygroscopic (absorbs moisture from the air) and heat-sensitive.<sup>[1]</sup> It is classified as a hazardous material, and its handling and disposal require strict adherence to safety protocols.

Identifier	Value
Chemical Name	Tris(perfluorophenyl)borane
Synonyms	Perfluorotriphenylboron, Tris(pentafluorophenyl)borane
CAS Number	1109-15-5 <sup>[3]</sup>
Molecular Weight	511.98 g/mol <sup>[1]</sup>

Key Hazards:<sup>[1][2][4]</sup>

- Health Hazards: Toxic if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2][3][4]
- Environmental Hazards: Very toxic to aquatic life, with long-lasting effects.[1][2]

## Step-by-Step Disposal Protocol

The disposal of **Tris(perfluorophenyl)borane** must be conducted in compliance with all federal, state, and local regulations.[1] The following steps outline the recommended procedure for its safe disposal.

## Personal Protective Equipment (PPE)

Before handling the material for disposal, it is mandatory to wear appropriate personal protective equipment to prevent exposure.

- Hand Protection: Wear chemical-impermeable protective gloves.[5]
- Eye/Face Protection: Use safety glasses or goggles.[3][6] For larger quantities or where splashing is possible, face protection is recommended.[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4][6]
- Respiratory Protection: To avoid inhaling dust, use a respirator.[4] Work should be conducted in a well-ventilated area or in an enclosing hood with exhaust ventilation.[3][7]

## Waste Collection and Containment

Proper containment of **Tris(perfluorophenyl)borane** waste is crucial to prevent environmental contamination and accidental exposure.

- For Spills:
  - Immediately clean up all spills, avoiding the generation of dust.[4]
  - Use dry cleanup procedures, such as sweeping, shoveling, or vacuuming (with an explosion-proof machine).[4]

- Collect the residue and place it into a clean, dry, sealable, and appropriately labeled container for disposal.[4]
- After collecting the dry material, wash the affected area with large amounts of water.[4]  
Prevent runoff from entering drains or waterways.[4]
- For Unused Product:
  - Keep the material in its original, tightly closed container.[1][3][4]
  - Ensure the container is properly labeled as hazardous waste.

## Storage Pending Disposal

Store the sealed waste container in a secure, locked-up location.[1][3][4] The storage area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents and acids.[7][8]

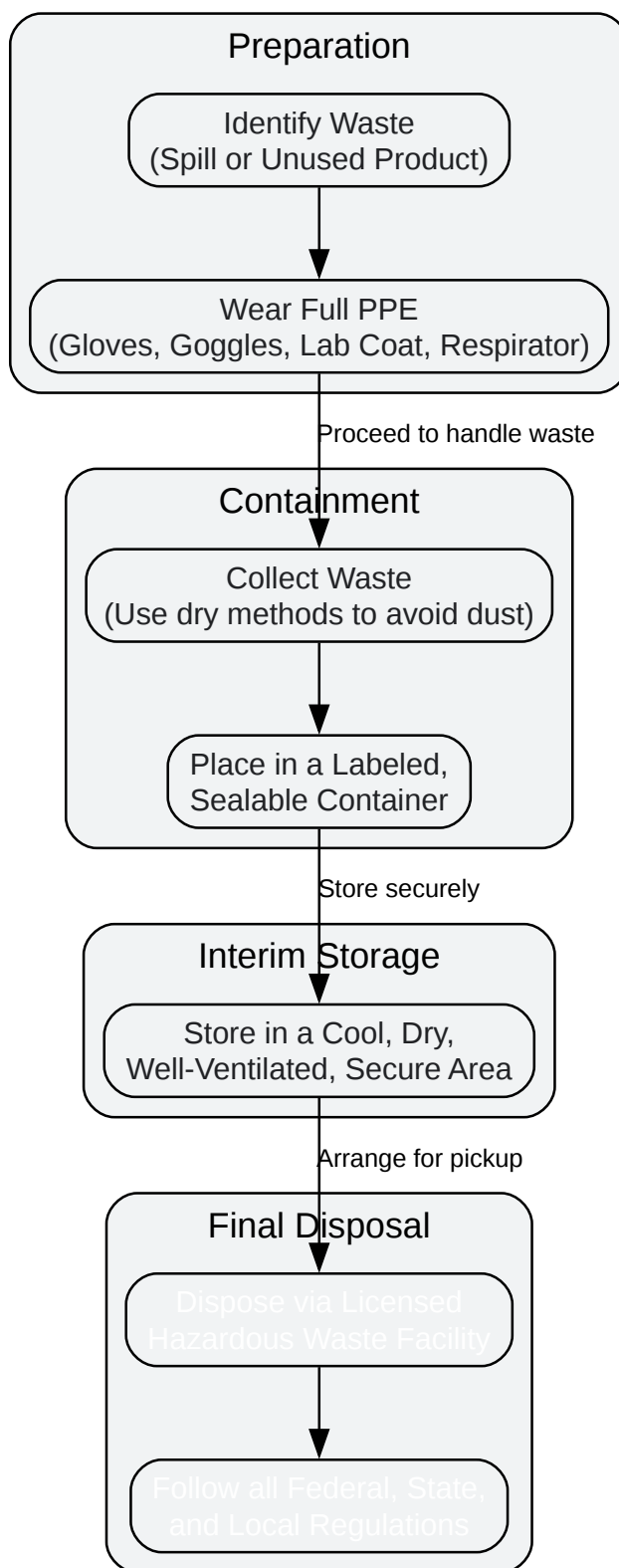
## Final Disposal

The ultimate disposal of **Tris(perfluorophenyl)borane** must be handled by a licensed and approved waste disposal facility.

- Consult Regulations: Always consult with federal, state, and local environmental regulations to ensure compliance.[1]
- Professional Disposal: Arrange for the collection and disposal of the waste through an authorized hazardous or special waste collection service.[4][7]
- Do Not:
  - Dispose of the material down the drain or into sewer systems.[2][3]
  - Release the chemical into the environment.[1][7]
  - Attempt to neutralize the chemical without proper expertise and equipment.

## Disposal Workflow Visualization

The following diagram illustrates the logical steps for the proper disposal of **Tris(perfluorophenyl)borane** waste.



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Caption: Workflow for the safe disposal of **Tris(perfluorophenyl)borane**.

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- To cite this document: BenchChem. [Safe Disposal of Tris(perfluorophenyl)borane: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072294#tris-perfluorophenyl-borane-proper-disposal-procedures>]

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